

Isouron Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Isouron**

Cat. No.: **B1201401**

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Introduction

Isouron is a substituted urea herbicide primarily used for the control of broadleaf and grass weeds. Its efficacy and environmental fate are significantly influenced by its solubility in various media. This technical guide provides a comprehensive overview of the available information on the solubility of **isouron** in organic solvents. Due to a notable lack of publicly available quantitative data, this guide also furnishes a detailed experimental protocol for researchers to determine **isouron**'s solubility in solvents of interest.

Isouron: Chemical Properties

Property	Value
IUPAC Name	3-(5-tert-butyl-1,2-oxazol-3-yl)-1,1-dimethylurea
CAS Number	55861-78-4
Molecular Formula	C ₁₀ H ₁₇ N ₃ O ₂
Molecular Weight	211.26 g/mol
Appearance	White crystalline solid
Melting Point	118-119 °C

Solubility of Isouron in Organic Solvents

A thorough review of scientific literature and chemical databases reveals a significant gap in quantitative solubility data for **isouron** in common organic solvents. While some sources indicate its solubility in specific solvents through its commercial availability in solution form, precise numerical values (e.g., in g/L or mg/mL) at various temperatures are not readily available.

The following table summarizes the available qualitative information. Researchers are encouraged to use the experimental protocol outlined in the subsequent section to determine quantitative solubility in their solvents of interest.

Solvent	CAS Number	Quantitative Solubility (at 20°C)	Notes
Acetonitrile	75-05-8	Data not available	Isouron is commercially available as a solution in acetonitrile, indicating solubility. [1]
Methanol	67-56-1	Data not available	Isouron is commercially available as a solution in methanol, indicating solubility.
Ethanol	64-17-5	Data not available	No data found.
Acetone	67-64-1	Data not available	No data found.
Dichloromethane	75-09-2	Data not available	No data found.
Ethyl Acetate	141-78-6	Data not available	No data found.
Dimethylformamide (DMF)	68-12-2	Data not available	No data found.
Dimethyl Sulfoxide (DMSO)	67-68-5	Data not available	No data found.

Experimental Protocol: Determination of Isouron Solubility

This section provides a detailed methodology for determining the equilibrium solubility of **isouron** in an organic solvent of choice. The protocol is based on the widely accepted shake-flask method.

1. Materials and Equipment

- **Isouron** (analytical standard, >98% purity)
- Organic solvents (HPLC grade or equivalent)
- Analytical balance (± 0.01 mg)
- Vials with screw caps and PTFE septa (e.g., 4 mL or 10 mL)
- Thermostatically controlled shaker or incubator
- Vortex mixer
- Syringe filters (0.22 μ m, compatible with the chosen solvent)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with UV detector or Gas Chromatography (GC) system with a suitable detector (e.g., NPD or MS).

2. Preparation of Standard Solutions

- Accurately weigh a known amount of **isouron** and dissolve it in the chosen organic solvent to prepare a stock solution of a known concentration (e.g., 1000 μ g/mL).
- Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25, 50 μ g/mL).

3. Solubility Determination (Shake-Flask Method)

- Add an excess amount of **isouron** to a series of vials (in triplicate for each solvent and temperature). The exact amount should be sufficient to ensure that a solid phase remains at equilibrium.
- Accurately add a known volume of the selected organic solvent to each vial.
- Securely cap the vials and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 20°C, 25°C, 30°C).
- Agitate the vials at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. A preliminary experiment can be conducted to determine the time required to reach equilibrium by taking measurements at different time points.
- After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- Carefully withdraw a sample from the clear supernatant using a syringe.
- Immediately filter the sample through a 0.22 µm syringe filter into a clean vial. This step is critical to remove any undissolved particles.
- Dilute the filtered solution with the same organic solvent to a concentration that falls within the range of the calibration standards. The dilution factor must be accurately recorded.

4. Quantification of **Isouron**

The concentration of **isouron** in the diluted, filtered solutions can be determined using either HPLC-UV or GC.

a) HPLC-UV Method

- Column: A C18 reversed-phase column is typically suitable for urea herbicides.
- Mobile Phase: A mixture of acetonitrile and water is a common choice. The exact ratio should be optimized for good peak shape and retention time.

- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 μ L.
- Detection: UV detector set at a wavelength where **isouron** has maximum absorbance (around 240-254 nm).
- Quantification: Construct a calibration curve by plotting the peak area of the standard solutions versus their known concentrations. Determine the concentration of **isouron** in the sample solutions from this curve, taking into account the dilution factor.

b) Gas Chromatography (GC) Method

- Column: A capillary column with a suitable stationary phase (e.g., HP-5 or equivalent).
- Injector: Split/splitless injector.
- Carrier Gas: Helium or Nitrogen.
- Temperature Program: An optimized temperature program to ensure good separation and peak shape.
- Detector: A Nitrogen-Phosphorus Detector (NPD) or a Mass Spectrometer (MS) can be used for selective and sensitive detection of **isouron**.
- Quantification: Similar to the HPLC method, use a calibration curve based on the peak areas of the standard solutions to determine the concentration in the samples, accounting for the dilution factor.

5. Calculation of Solubility

The solubility (S) of **isouron** is calculated using the following formula:

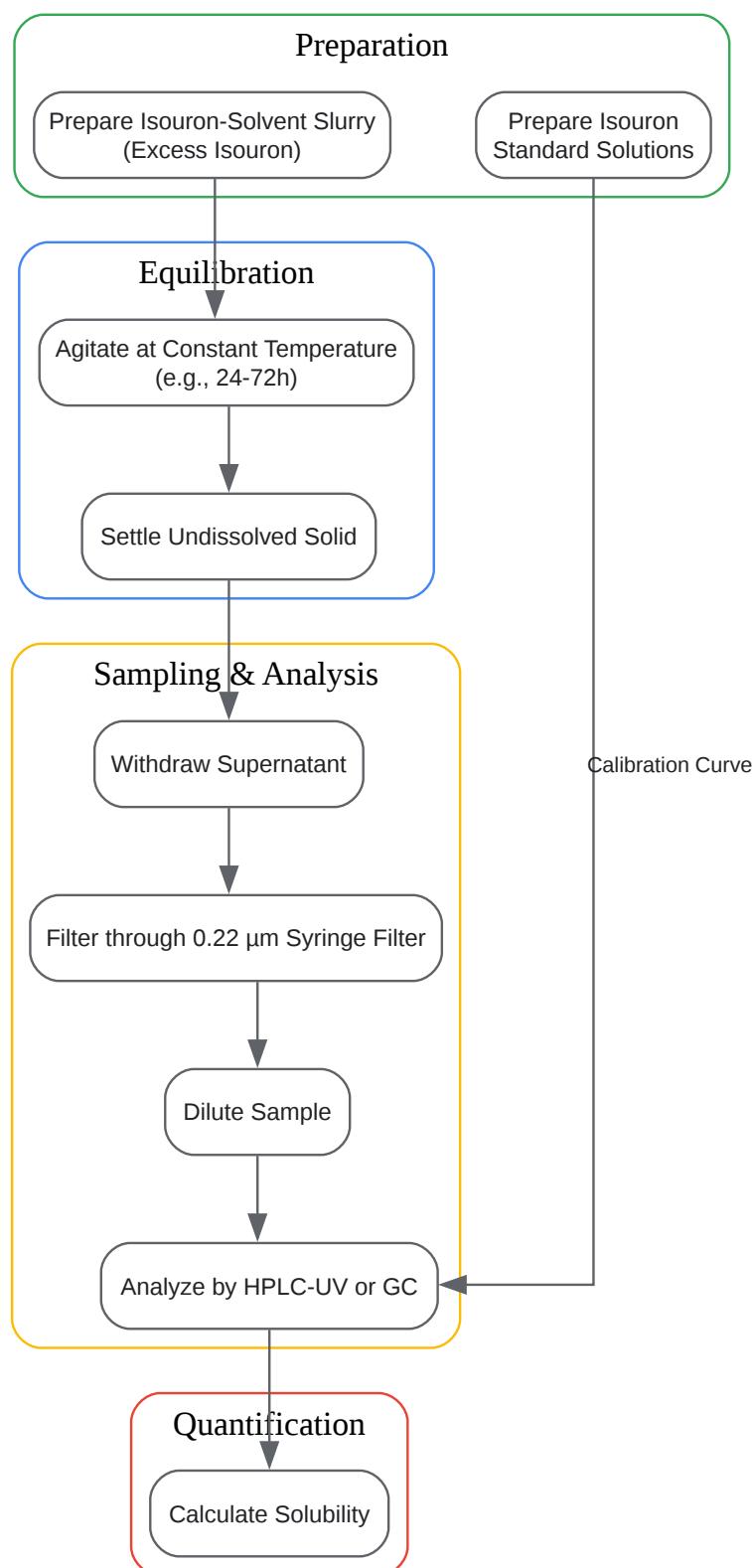
$$S \text{ (mg/mL)} = C \times DF$$

Where:

- C is the concentration of **isouron** in the diluted sample as determined by HPLC or GC (mg/mL).
- DF is the dilution factor.

Mandatory Visualizations

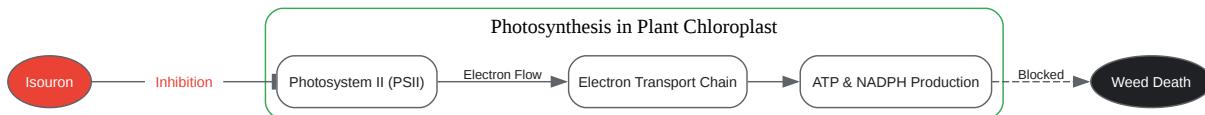
Experimental Workflow for Solubility Determination



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Caption: Workflow for the experimental determination of **isouron** solubility.

Isouron's Mode of Action



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Caption: **Isouron** inhibits photosynthesis at Photosystem II, leading to weed death.

Conclusion

While quantitative data on the solubility of **isouron** in a wide range of organic solvents is currently limited in the public domain, this guide provides researchers with a robust experimental framework to generate this critical data in-house. The provided shake-flask protocol, coupled with standard analytical techniques such as HPLC or GC, allows for the accurate and reliable determination of **isouron**'s solubility. Understanding the solubility of **isouron** is paramount for developing effective formulations, predicting its environmental behavior, and ensuring its safe and efficient use in agricultural applications.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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